

Pharmacological & Kinetic Profile of Bromhexine Hydrochloride

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bromhexine Hydrochloride

CAS No.: 611-75-6

Cat. No.: S522077

[Get Quote](#)

The table below summarizes key experimental data for **Bromhexine Hydrochloride** from *in vitro* and *in silico* studies, which investigate both its established and potential new applications.

Aspect	*In Vitro* / In Silico Findings	Experimental Protocol Summary	Significance / Correlation to *In Vivo*
Established Use: Mucolytic Action	Reduced mucus residual shear viscosity and increased instantaneous shear compliance in mini-pig mucus [1].	Mucus collected from surgically established pouches in mini-pigs. Rheological properties measured using creep compliance analysis after administering Bromhexine HCl [1].	Confirms the direct physical effect on mucus structure, correlating with its clinical use as a secretolytic agent [2] [3].

| **Investigational Use: Pancreatic Lipase Inhibition** | IC50: 360 μ M Ki: 450 μ M (Mixed-type inhibition) [4]. | **Kinetics:** Lineweaver-Burk plot analysis of pancreatic lipase activity with a synthetic substrate. **In silico: Molecular docking & dynamics** (OPLS4 force field) simulated interaction with the enzyme's catalytic triad [4]. | Suggests a potential new application for obesity management. The *in vitro* efficacy is comparable to Orlistat, but **clinical *in vivo* correlation is not yet established** [4]. | | **Investigational Use: Bacterial Lipase Inhibition** | IC50: 49 μ M Ki: 20 μ M [4]. | Methodology details are limited in the provided

source, but the study involved *Pseudomonas aeruginosa* lipase [4]. | Indicates a potential role in combating infections caused by multi-resistant bacteria. **Requires *in vivo* validation** [4]. |

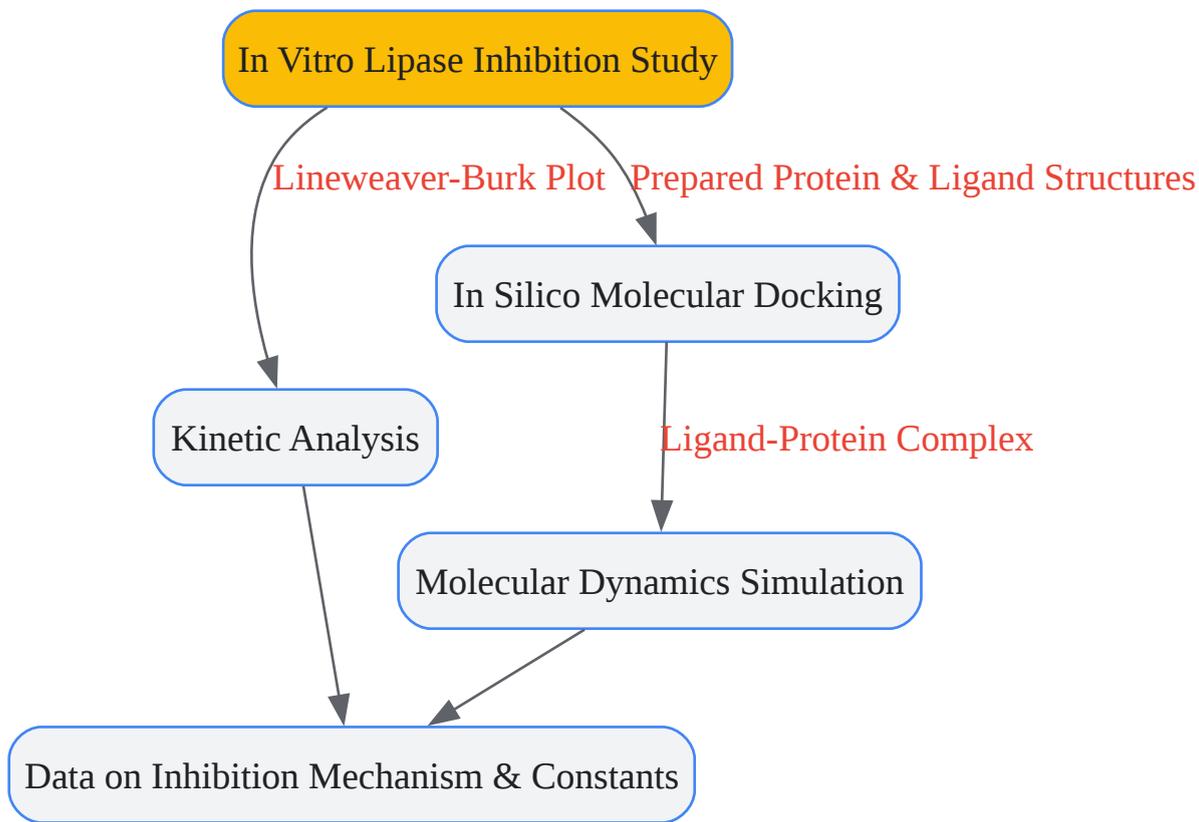
Formulation Performance and Analytical Standards

For researchers developing Bromhexine HCl products, here is data on formulation performance and official testing standards.

Aspect	Description	Experimental Protocol / Key Findings
Orally Disintegrating Tablets (ODTs)	An ODT formulation was developed using co-processed excipients (e.g., F-Melt C, Pharmaburst 500) via direct compression [5].	Methods: Formulations were evaluated for powder flow, compaction, and tablet properties (friability, disintegration time, dissolution). Findings: A formula with disintegration time < 30 seconds and sufficient mechanical strength was successfully scaled up. Drug release was similar to a marketed immediate-release product [5].
Pharmacopoeial Reference Standard	The European Pharmacopoeia (EP) provides a Bromhexine Hydrochloride Reference Standard for quality control [6].	Application: This neat standard is qualified for HPLC and gas chromatography analyses as prescribed in the European Pharmacopoeia, ensuring the identity, purity, and potency of the substance in pharmaceutical products [6].

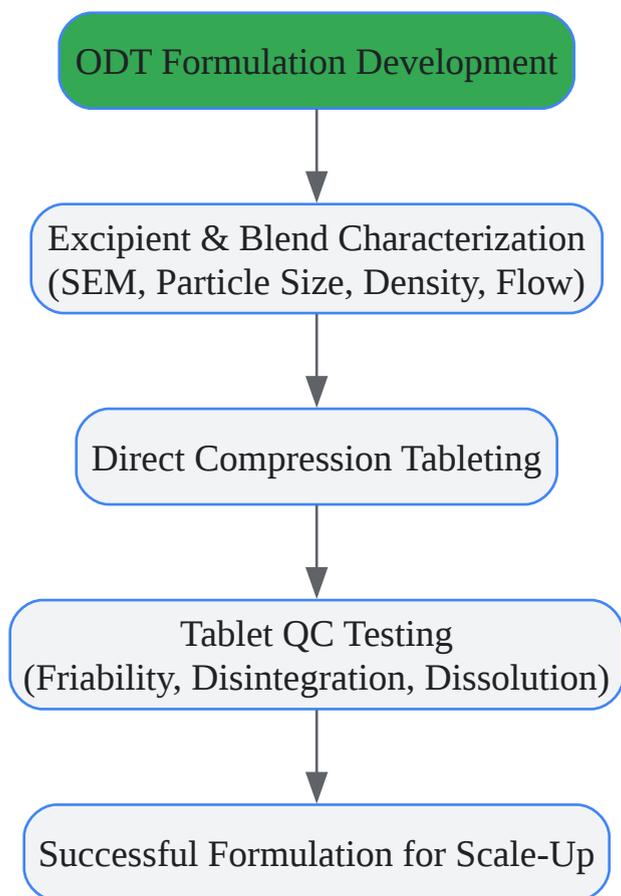
Experimental Workflow Diagrams

To visualize the methodologies from the key studies, here are the generalized experimental workflows.



[Click to download full resolution via product page](#)

This workflow illustrates the combined kinetic and computational approach used to evaluate Bromhexine as a pancreatic lipase inhibitor [4].



[Click to download full resolution via product page](#)

This workflow outlines the key stages in developing and testing a **Bromhexine Hydrochloride** Orally Disintegrating Tablet (ODT) [5].

Key Insights and Research Gaps

- **Strong Correlation for Mucolytic Action:** The *in vitro* evidence showing a direct effect on mucus viscoelastic properties strongly supports the well-documented *in vivo* expectorant effect [1] [2].
- **Emerging Potential for New Indications:** The *in vitro* and *in silico* data on lipase inhibition is compelling but remains investigational. **No *in vivo* or clinical data** for these new applications (obesity, antibacterial) was found in the search results, highlighting a significant area for future research [4].
- **Advanced Formulation Available:** The development of an ODT demonstrates that advanced, patient-centric dosage forms of Bromhexine HCl are feasible and can meet regulatory standards for quality [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. The effect of bromhexine hydrochloride on the viscoelastic ... [pubmed.ncbi.nlm.nih.gov]
2. : Uses, Dosage, and Side Effects | Vinmec Bromhexine Hydrochloride [vinmec.com]
3. | CAS#:611-75-6 | Chemsrce Bromhexine hydrochloride [chemsrc.com]
4. Combining kinetics and in silico approaches to evaluate ... [nature.com]
5. Investigating the Impact of Co-processed Excipients on ... [link.springer.com]
6. European Pharmacopoeia (EP) Reference Standard... Bromhexine [sigmaaldrich.com]

To cite this document: Smolecule. [Pharmacological & Kinetic Profile of Bromhexine Hydrochloride]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b522077#bromhexine-hydrochloride-in-vitro-versus-in-vivo-correlation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com